

Application Notes and Protocols for Bay-091 in Cell Culture

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Compound of Interest

Compound Name: Bay-091

Cat. No.: B15600810

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These application notes provide detailed protocols for utilizing **Bay-091**, a potent and highly selective inhibitor of Phosphatidylinositol-5-Phosphate 4-Kinase Type-2 Alpha (PIP4K2A), in cell culture experiments.

Bay-091 is a valuable chemical probe for investigating the signaling pathways involving PIP4K2A. It functions by inhibiting the conversion of phosphatidylinositol-5-phosphate (PI5P) to phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2). This document outlines the essential information and protocols for the effective use of **Bay-091** in cellular assays.

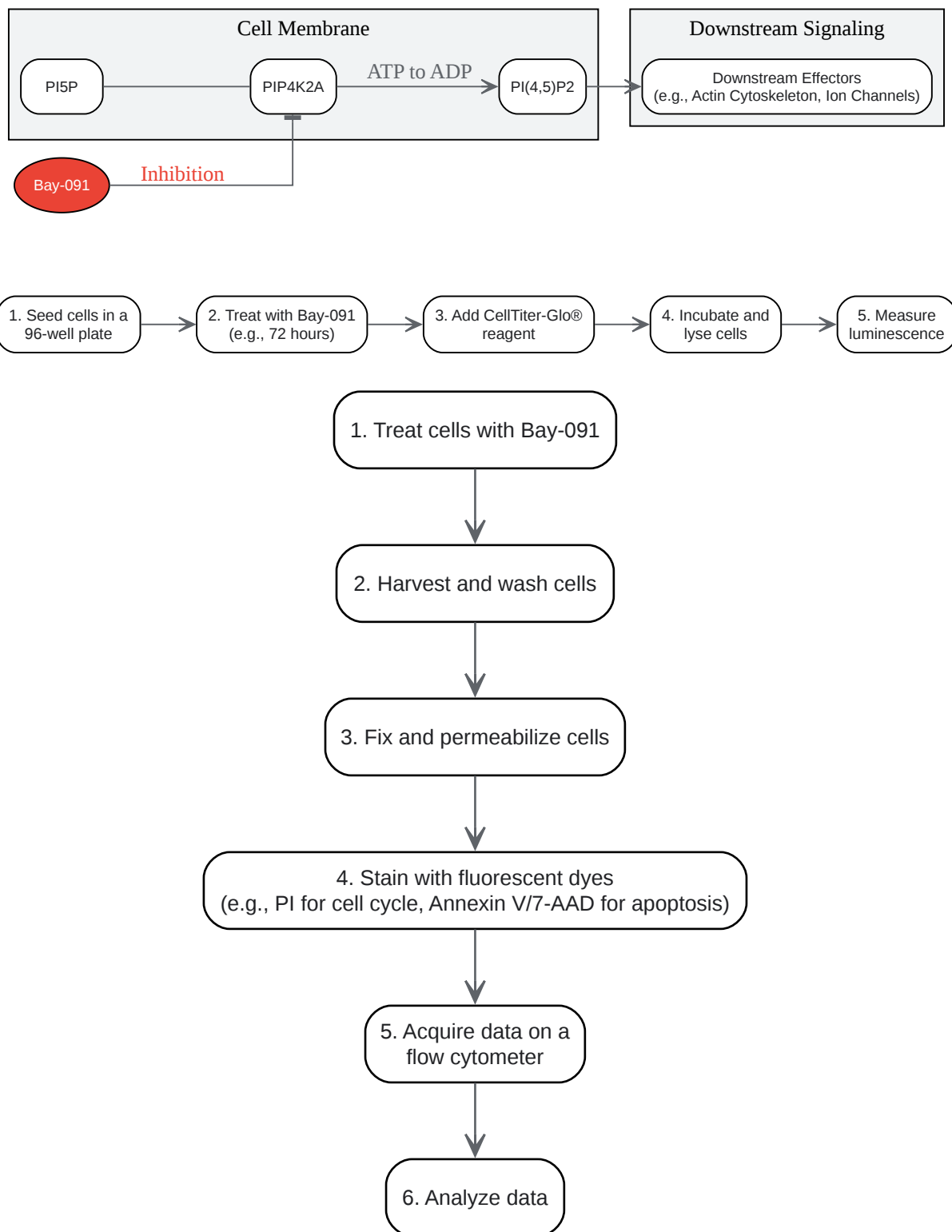
Quantitative Data Summary

For ease of comparison, the following table summarizes the key quantitative data for **Bay-091**.

Parameter	Value	Assay Conditions	Cell Line	Reference
Biochemical Potency				
IC50	1.3 nM	ADP-Glo assay, 10 μ M ATP	-	[1]
IC50	2.6 nM	ADP-Glo assay, 250 μ M ATP	-	[1]
IC50	8.5 nM	HTRF assay, 10 μ M ATP	-	[1]
IC50	16.4 nM	HTRF assay, 2 mM ATP	-	[2]
Cellular Target Engagement				
EC50	1.8 μ M	CETSA (lysates), 60°C	THP-1	[1]
EC50	1.1 μ M	CETSA (intact cells), 56°C	THP-1	[1]
Antiproliferative Activity				
IC50	> 30 μ M	CellTiter-Glo assay, 72h	THP-1 (p53 mutant)	[3]
IC50	> 30 μ M	CellTiter-Glo assay, 72h	NCI-H460 (p53 wt)	[3]
Cellular Effect				
Effective Concentration	1 μ M	Reduction of Hb γ chain production, 24h	K562, KU812	[3]

Signaling Pathway

The following diagram illustrates the mechanism of action of **Bay-091**.



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